

Dicyclopentadiene: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: DCPD

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An In-depth Examination of the Core Chemical Properties, Synthesis of Bioactive Derivatives, and Experimental Protocols

Abstract

Dicyclopentadiene (**DCPD**), a readily available and inexpensive industrial chemical, serves as a valuable precursor in the synthesis of complex molecules with significant applications in medicinal chemistry and drug development. This technical guide provides a comprehensive overview of dicyclopentadiene, including its fundamental chemical properties, with a focus on its role as a starting material for the synthesis of carbocyclic nucleoside analogues, a class of compounds with established antiviral and antitumor activities. Detailed experimental protocols for the generation of the reactive monomer, cyclopentadiene, and its subsequent elaboration into bioactive molecules are presented. Quantitative data from relevant studies are summarized in tabular format for ease of comparison, and key synthetic pathways are illustrated using logical diagrams. This document is intended to be a resource for researchers, scientists, and professionals in the field of drug development, offering insights into the utility of dicyclopentadiene as a versatile building block in the creation of novel therapeutic agents.

Core Chemical Properties of Dicyclopentadiene

Dicyclopentadiene is the chemical dimer of cyclopentadiene, formed through a Diels-Alder reaction between two monomer units. It primarily exists in two stereoisomeric forms: endo and

exo. At room temperature, it is a white crystalline solid.^[1] The general, non-specific Chemical Abstracts Service (CAS) number for dicyclopentadiene is 77-73-6. Specific CAS numbers for the stereoisomers are also recognized. The molecular formula of dicyclopentadiene is C₁₀H₁₂.

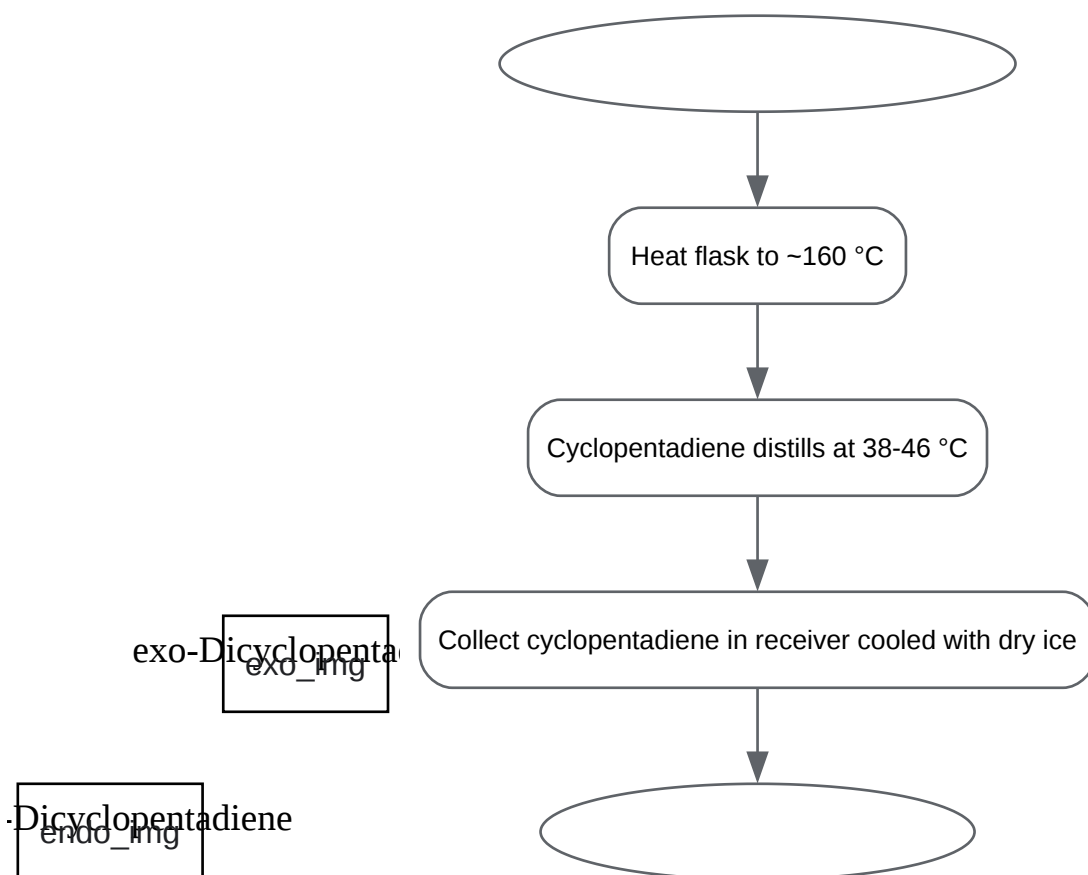
Property	Value	Reference
General CAS Number	77-73-6	
endo-Dicyclopentadiene CAS Number	1755-01-7	^[1]
exo-Dicyclopentadiene CAS Number	933-60-8	^[1]
Molecular Formula	C ₁₀ H ₁₂	
Molecular Weight	132.20 g/mol	
Appearance	White crystalline solid	^[1]
Boiling Point	170 °C (decomposes)	^[2]
Melting Point	31.5 °C	^[2]
Density	0.979 g/cm ³	^[2]

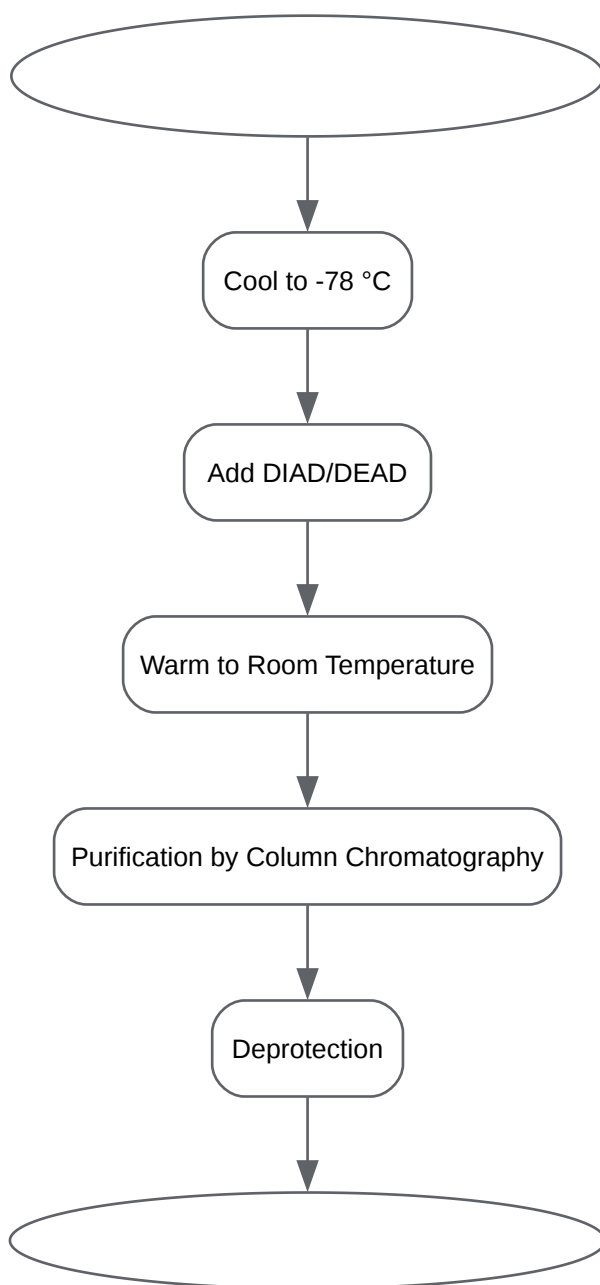
Caption: Key physical and chemical properties of dicyclopentadiene.

The most significant chemical property of dicyclopentadiene for its application in the synthesis of pharmaceutical intermediates is its ability to undergo a retro-Diels-Alder reaction at elevated temperatures (above 150 °C) to yield two equivalents of cyclopentadiene.^[1] This "cracking" process provides a convenient in-situ source of the highly reactive cyclopentadiene monomer, which readily dimerizes back to dicyclopentadiene at room temperature.^[1]

Molecular Structure of Dicyclopentadiene

The structure of dicyclopentadiene consists of two fused five-membered rings with two double bonds. The endo isomer is the kinetically favored product of cyclopentadiene dimerization, while the exo isomer is thermodynamically more stable.^[1]





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References

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